

# Validation of Diisobutyl adipate's low-temperature performance against other plasticizers

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## Compound of Interest

Compound Name: *Diisobutyl adipate*

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## Diisobutyl Adipate: A Comparative Analysis of Low-Temperature Performance

In the realm of polymer science and formulation, particularly for applications in colder environments, the selection of an appropriate plasticizer is paramount to ensure material flexibility and durability. This guide provides a detailed comparison of the low-temperature performance of **Diisobutyl Adipate** (DIBA) against other commonly used plasticizers: Dioctyl Adipate (DOA), Diisononyl Phthalate (DINP), and Trioctyl Trimellitate (TOTM). This objective analysis, supported by experimental data, is intended for researchers, scientists, and drug development professionals seeking to optimize their formulations for low-temperature applications.

## Executive Summary

**Diisobutyl Adipate** (DIBA) demonstrates favorable low-temperature characteristics, offering a balance of performance and efficiency. While Dioctyl Adipate (DOA) generally exhibits the best low-temperature flexibility among the compared plasticizers, DIBA presents itself as a viable alternative, particularly when other properties such as cost and specific polymer interactions are considered. Phthalate-based plasticizers like DINP and the trimellitate TOTM, while offering other advantages such as low volatility and high permanence, typically show less impressive low-temperature performance compared to the adipate esters.

## Comparative Low-Temperature Performance Data

The following table summarizes key low-temperature performance metrics for DIBA and its alternatives. It is important to note that the data has been compiled from various sources, and direct comparison should be made with caution as testing conditions may have varied.

Property	Diisobutyl Adipate (DIBA)	Dioctyl Adipate (DOA)	Diisononyl Phthalate (DINP)	Trioctyl Trimellitate (TOTM)	Test Method
Freezing/Melting Point (°C)	-20[1]	-67[2] / -76[3]	-48[4]	-46[5]	Manufacturer Data
Brittleness Temperature (°C)	Data Not Available	Excellent cold resistance	Good for cold conditions	Good low-temperature performance	ASTM D746
Clash-Berg Temp. (Tf) (°C)	Data Not Available	-66 (for adipates)	-39 (for branched phthalates)	Data Not Available	ASTM D1043

Note: The Clash-Berg Temperature (Tf) is the temperature at which the torsional modulus of a plasticized polymer reaches a specific value (commonly 135,000 psi), indicating its stiffness at low temperatures. Lower values signify better low-temperature flexibility. The values presented for adipates and branched phthalates are for the general classes of these plasticizers.

## Detailed Experimental Protocols

For a comprehensive understanding of how low-temperature performance is evaluated, the following are detailed methodologies for key experiments.

### Brittleness Temperature (ASTM D746)

This test method is designed to determine the temperature at which plastics and elastomers exhibit brittle failure under specified impact conditions.

Apparatus:

- A striking mechanism with a specified radius.
- A clamping device to hold the test specimens.
- A temperature-controlled bath capable of reaching and maintaining the desired low temperatures.
- Specimen holders.

#### Procedure:

- Test specimens of a specified dimension are conditioned and then clamped into the specimen holder.
- The holder is immersed in the heat-transfer medium in the low-temperature bath, which is maintained at the desired test temperature.
- After a specified conditioning period in the bath, a single impact is delivered to the specimens by the striking arm.
- The specimens are then examined for any signs of failure, which is defined as the cracking or breaking of the specimen into two or more pieces.
- The test is repeated at progressively lower temperatures until the temperature at which 50% of the specimens fail is determined. This is reported as the brittleness temperature.

## **Stiffness Properties as a Function of Temperature by Means of a Torsion Test (Clash-Berg Method, ASTM D1043)**

This method measures the torsional stiffness of a material as a function of temperature. The temperature at which the material reaches a specific torsional modulus is a key indicator of its low-temperature flexibility.

#### Apparatus:

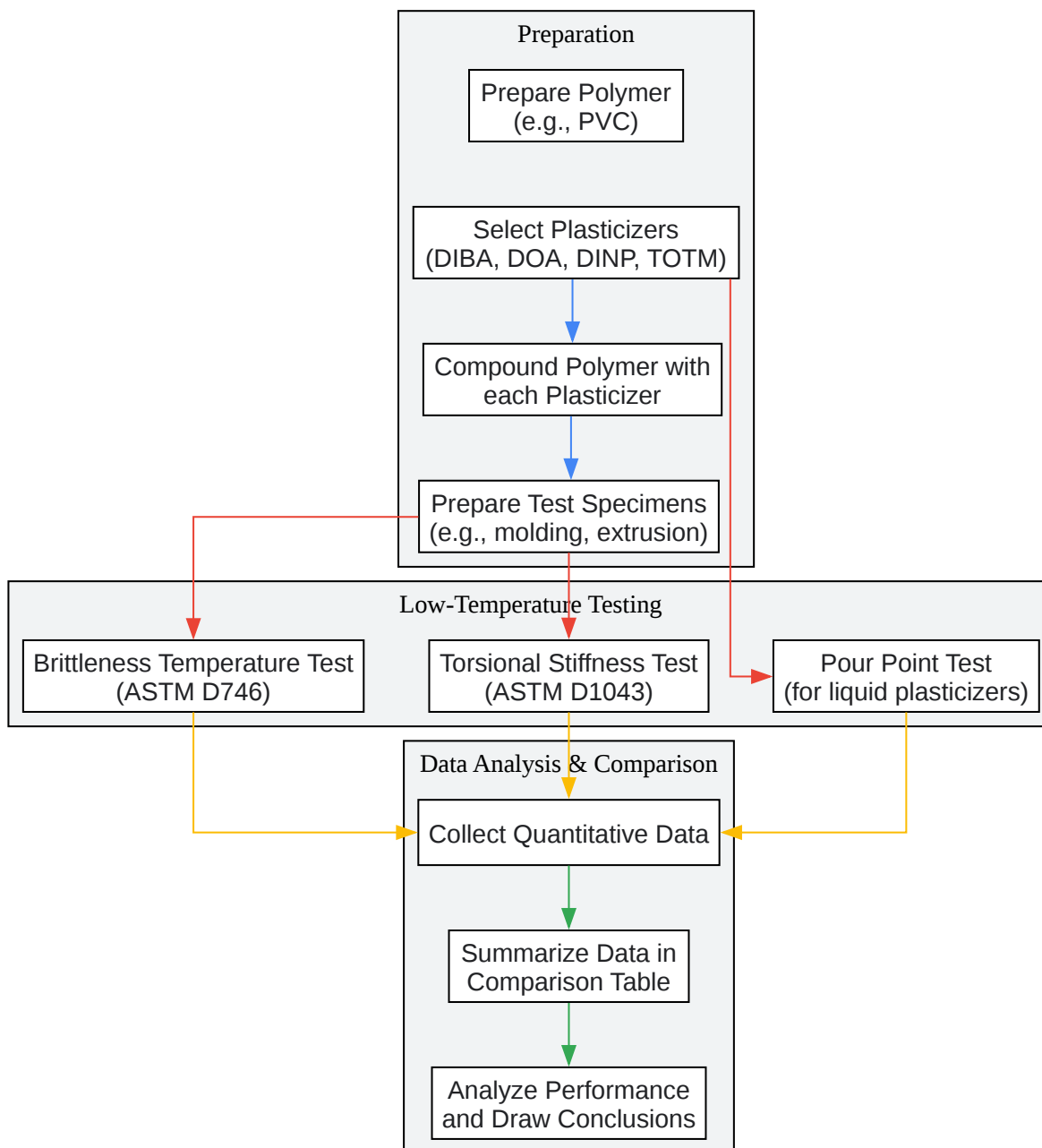
- A torsion apparatus consisting of a rigid frame, a specimen holder, a torsion head, and a means of applying a known torque.
- A temperature-controlled chamber to enclose the specimen.
- A temperature measuring system.

Procedure:

- A rectangular test specimen is clamped in the torsion apparatus.
- The temperature of the chamber is lowered to a point where the material is expected to be rigid.
- A specified torque is applied to the specimen, and the resulting angle of twist is measured.
- The temperature is then incrementally increased, and the torque and angle of twist measurements are repeated at each temperature interval.
- The apparent modulus of rigidity is calculated for each temperature.
- A plot of the modulus of rigidity versus temperature is created to determine the temperature at which the modulus reaches a specified value (e.g., 135,000 psi), known as the Clash-Berg Temperature ( $T_f$ ).

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the evaluation of plasticizer low-temperature performance.

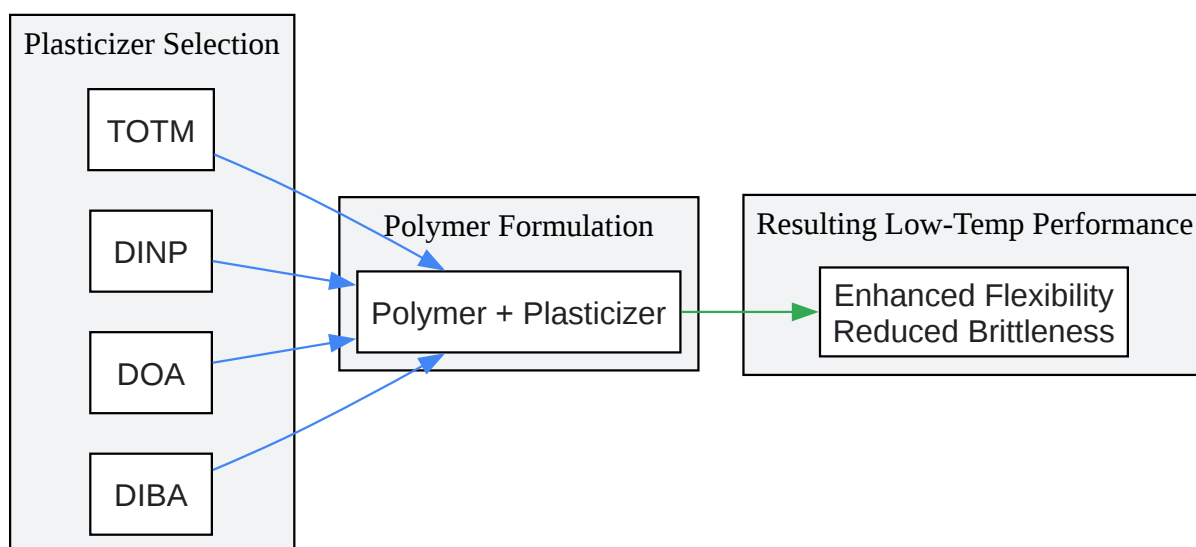


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Workflow for evaluating plasticizer low-temperature performance.

## Logical Relationship of Plasticizer Choice to Performance

The selection of a plasticizer has a direct and predictable impact on the final properties of a polymer, particularly its low-temperature performance. This relationship can be visualized as follows:



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- To cite this document: BenchChem. [Validation of Diisobutyl adipate's low-temperature performance against other plasticizers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801839#validation-of-diisobutyl-adipate-s-low-temperature-performance-against-other-plasticizers]

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